

A Comprehensive Technical Guide to the Solubility of 4-Propylcyclohexanone

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Compound of Interest

Compound Name: **4-Propylcyclohexanone**

Cat. No.: **B1345700**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the solubility of **4-propylcyclohexanone** in various solvents. The document is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development and chemical synthesis, offering both established data and methodologies for further investigation.

Introduction to 4-Propylcyclohexanone

4-Propylcyclohexanone is a cyclic ketone with the chemical formula $C_9H_{16}O$. Its structure, consisting of a cyclohexane ring substituted with a propyl group and a ketone functional group, dictates its physicochemical properties, including its solubility. Understanding the solubility of this compound is crucial for a variety of applications, from reaction chemistry and purification to its formulation in pharmaceutical products.

Quantitative Solubility Data

Precise quantitative solubility data for **4-propylcyclohexanone** in a wide range of organic solvents is not extensively documented in publicly available literature. However, its solubility in water has been established.

Table 1: Quantitative Solubility of **4-Propylcyclohexanone** in Water

Solvent	Temperature (°C)	Solubility (g/L)	Molar Solubility (mol/L)
Water	20	1.96[1][2][3][4][5][6]	~0.014

Molar solubility calculated using the molar mass of **4-propylcyclohexanone** (140.22 g/mol).

Qualitative Solubility Profile

Based on the general principles of solubility for ketones, a qualitative assessment of **4-propylcyclohexanone**'s solubility in various organic solvents can be inferred. The "like dissolves like" principle suggests that its solubility will be influenced by the polarity of the solvent. As a relatively non-polar molecule due to the cyclohexane and propyl groups, it is expected to be more soluble in non-polar organic solvents.

Table 2: Predicted Qualitative Solubility of **4-Propylcyclohexanone** in Common Solvents

Solvent Class	Representative Solvents	Predicted Solubility	Rationale
Non-Polar	Hexane, Toluene, Diethyl Ether	High	The non-polar alkyl chain and cyclohexane ring of 4-propylcyclohexanone interact favorably with non-polar solvents.
Polar Aprotic	Acetone, Tetrahydrofuran (THF)	Moderate to High	The ketone group provides some polarity, allowing for dipole-dipole interactions with polar aprotic solvents.
Polar Protic	Methanol, Ethanol	Moderate	The ability of the ketone's oxygen to act as a hydrogen bond acceptor allows for some interaction with protic solvents. However, the large non-polar region of the molecule may limit high solubility.
Aqueous (Acidic/Basic)	Dilute HCl, Dilute NaOH	Low	As a neutral compound, its solubility is not expected to be significantly affected by changes in pH.

Experimental Protocol for Determining Solubility

For researchers requiring precise solubility data in specific solvents, the following experimental protocol provides a standardized method for its determination.

Materials and Equipment

- **4-Propylcyclohexanone** (high purity)
- Selected solvents (analytical grade)
- Analytical balance (± 0.0001 g)
- Thermostatically controlled shaker or water bath
- Vials with screw caps
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 μm PTFE)

Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **4-propylcyclohexanone** to a known volume of the selected solvent in a sealed vial. The excess solid is crucial to ensure saturation.
 - Equilibrate the vials in a thermostatically controlled shaker or water bath at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for at least 2 hours to allow undissolved solute to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are disturbed.

- Immediately filter the collected supernatant through a syringe filter into a pre-weighed volumetric flask to remove any suspended microparticles.
- Dilute the filtered solution with an appropriate solvent to a concentration suitable for the analytical method to be used.

• Quantification:

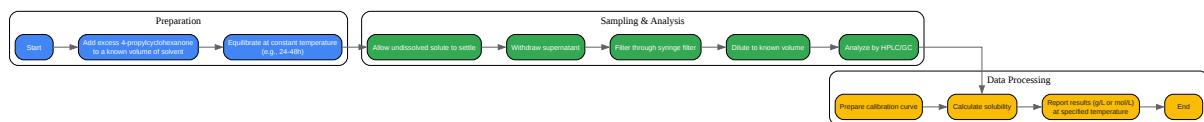
- Analyze the concentration of **4-propylcyclohexanone** in the diluted sample using a validated HPLC or GC method.
- Prepare a calibration curve using standard solutions of **4-propylcyclohexanone** of known concentrations.
- Calculate the concentration of **4-propylcyclohexanone** in the original saturated solution based on the dilution factor.

• Data Reporting:

- Express the solubility in appropriate units, such as grams per liter (g/L) or moles per liter (mol/L), and specify the temperature at which the measurement was made.

Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **4-propylcyclohexanone**.



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Caption: Experimental workflow for determining the solubility of **4-propylcyclohexanone**.

Conclusion

While quantitative solubility data for **4-propylcyclohexanone** in organic solvents is limited in the current literature, its known solubility in water and the general principles of ketone solubility provide a foundational understanding. For applications requiring precise solubility values, the detailed experimental protocol outlined in this guide offers a robust methodology for their determination. This technical guide serves as a comprehensive resource for scientists and researchers, enabling informed decisions in experimental design and formulation development involving **4-propylcyclohexanone**.

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